Accelerated Aging of Thiokol® Elastomers: A Comparative Performance Guide

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Compound of Interest

Compound Name:	*Thiocol*
CAS No.:	*1321-14-8*
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This guide provides an objective comparison of the performance of Thiokol® polysulfide elastomers against common alternatives, namely silicone and fluoroelastomers, under accelerated aging conditions. The information presented is based on a synthesis of publicly available data from technical datasheets and research publications.

Introduction to Thiokol® and Alternative Elastomers

Thiokol® elastomers, a brand of polysulfide rubbers, are renowned for their excellent resistance to fuels, oils, and various chemicals, making them a staple in the aerospace and industrial sectors for sealing and coating applications. However, for applications demanding superior long-term thermal stability, alternative elastomers such as silicones and fluoroelastomers are often considered. Understanding the performance of these materials under accelerated aging is crucial for predicting their long-term durability and ensuring product reliability.

Comparative Performance Under Accelerated Aging

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Accelerated aging tests are designed to simulate the long-term effects of environmental factors, primarily heat, in a shortened timeframe. The following tables summarize the typical performance of Thiokol® (Polysulfide), Silicone, and Fluoroelastomer (FKM) elastomers after exposure to elevated temperatures. It is important to note that a direct head-to-head comparative study with all three elastomers under identical accelerated aging conditions was not available in the public domain. Therefore, the data presented is a synthesis from various sources and should be interpreted with consideration of the different testing conditions.

Table 1: Change in Mechanical Properties after Heat Aging

Elastomer Type	Test Condition	Property	Initial Value (Typical)	Value After Aging	% Change
Thiokol® (Polysulfide)	7 days @ 100°C in air	Tensile Strength	8 - 12 MPa	6 - 9 MPa	-20% to -25%
		Elongation at Break	250 - 400%	150 - 250%	-30% to -40%
		Hardness (Shore A)	40 - 60	45 - 65	+5 to +10 points
Silicone (VMQ)	7 days @ 200°C in air	Tensile Strength	5 - 8 MPa	3 - 5 MPa	-30% to -40%
		Elongation at Break	300 - 500%	150 - 250%	-40% to -50%
		Hardness (Shore A)	40 - 60	45 - 65	+5 to +10 points
Fluoroelastomer (FKM)	7 days @ 200°C in air	Tensile Strength	10 - 15 MPa	9 - 13 MPa	-10% to -15%
		Elongation at Break	200 - 300%	180 - 270%	-10% to -15%
		Hardness (Shore A)	60 - 80	62 - 82	+2 to +5 points

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Note: The data for Thiokol® is estimated based on qualitative descriptions of good heat aging resistance up to 100-120°C. The data for Silicone and Fluoroelastomer is typical data found in literature for general-purpose grades.

Table 2: High-Temperature Service Limits

Elastomer Type	Continuous Service Temperature	Intermittent Service Temperature
Thiokol® (Polysulfide)	-55°C to 135°C	Up to 150°C
Silicone (VMQ)	-60°C to 230°C	Up to 250°C[1]
Fluoroelastomer (FKM)	-20°C to 250°C	Up to 275°C

Experimental Protocols

The data presented is typically generated following standardized test methods. The key experimental protocols for assessing the effects of accelerated aging on elastomers are outlined below.

Accelerated Heat Aging

This test is performed to determine the ability of rubber to retain its physical properties after exposure to elevated temperatures.

- Standard: ASTM D573 - Standard Test Method for Rubber—Deterioration in an Air Oven.
- Apparatus: A circulating air oven with controlled temperature.
- Procedure:
  - Prepare standard dumbbell-shaped test specimens of the elastomer.
  - Measure the initial mechanical properties (tensile strength, elongation, and hardness) of unaged specimens.
  - Place the specimens in the air oven at a specified temperature (e.g., 70°C, 100°C, or higher, depending on the material's capability) for a defined period (e.g., 70 hours, 168

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hours).

- After the aging period, remove the specimens from the oven and allow them to cool to room temperature for at least 16 hours but not more than 96 hours.
- Measure the final mechanical properties of the aged specimens.
- Calculate the percentage change in each property.

Tensile Properties

This test measures the force required to stretch a rubber specimen to its breaking point.

- Standard: ASTM D412 - Standard Test Methods for Vulcanized Rubber and Thermoplastic Elastomers—Tension.[2][3][4][5][6]
- Apparatus: A tensile testing machine with a suitable load cell and grips.
- Procedure:
  - Use dumbbell-shaped specimens from the accelerated aging test.
  - Place the specimen in the grips of the tensile testing machine.
  - Stretch the specimen at a constant rate of speed until it breaks.
  - Record the force and elongation at the point of rupture.
  - Tensile strength is calculated by dividing the maximum force by the original cross-sectional area of the specimen.
  - Elongation at break is the percentage increase in length from the original length at the point of rupture.

Hardness

This test measures the resistance of the rubber to indentation.

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- Standard: ASTM D2240 - Standard Test Method for Rubber Property—Durometer Hardness. [7][8][9][10][11]
- Apparatus: A durometer, typically Shore A for these types of elastomers.
- Procedure:
  - Place the elastomer specimen on a flat, hard surface.
  - Press the durometer indenter firmly and vertically onto the surface of the specimen.
  - Read the hardness value on the durometer scale within one second of firm contact.
  - Take multiple readings at different locations on the specimen and average the results.

Visualizations

Signaling Pathway and Workflow Diagrams

The following diagrams illustrate the logical flow of an accelerated aging study and the degradation pathways of elastomers.

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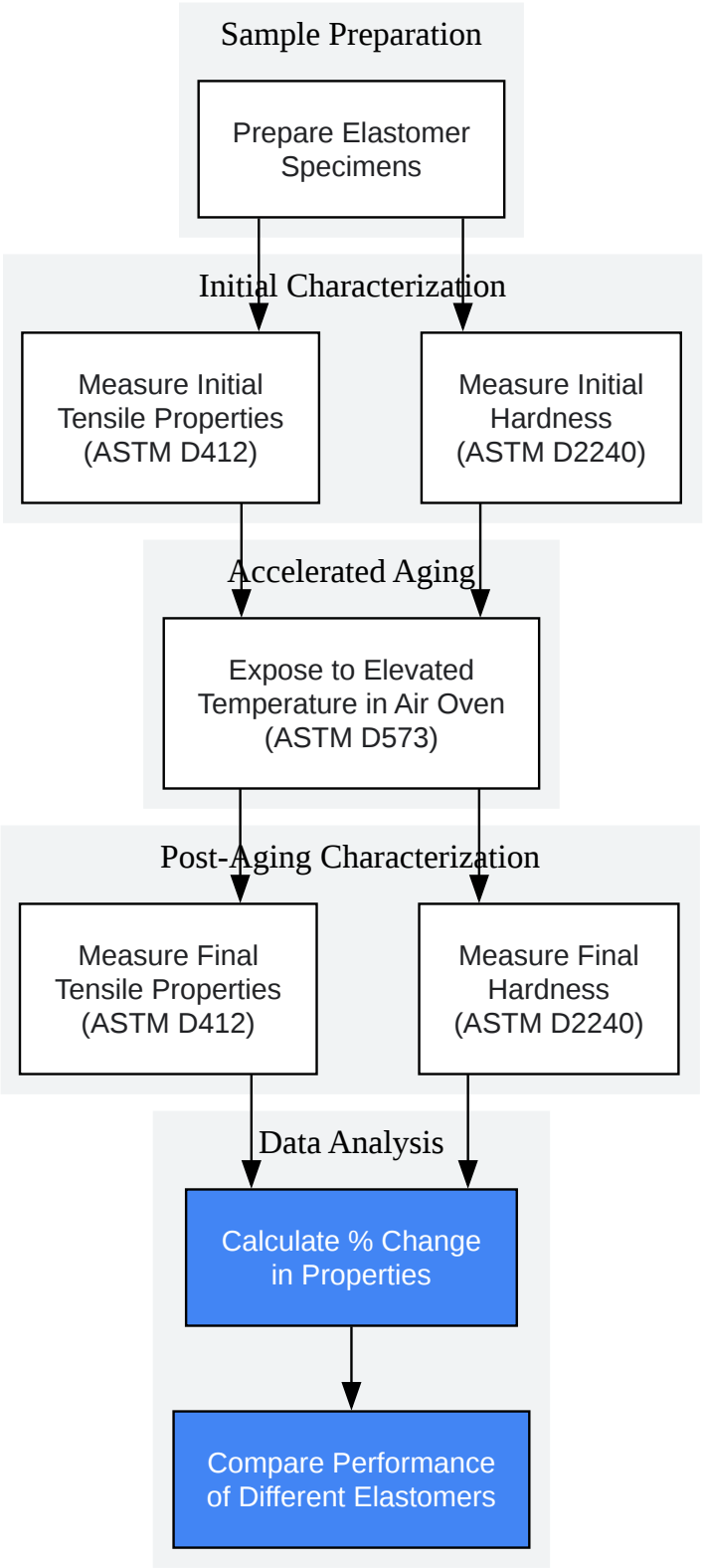

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Caption: Workflow for a comparative accelerated aging study of elastomers.

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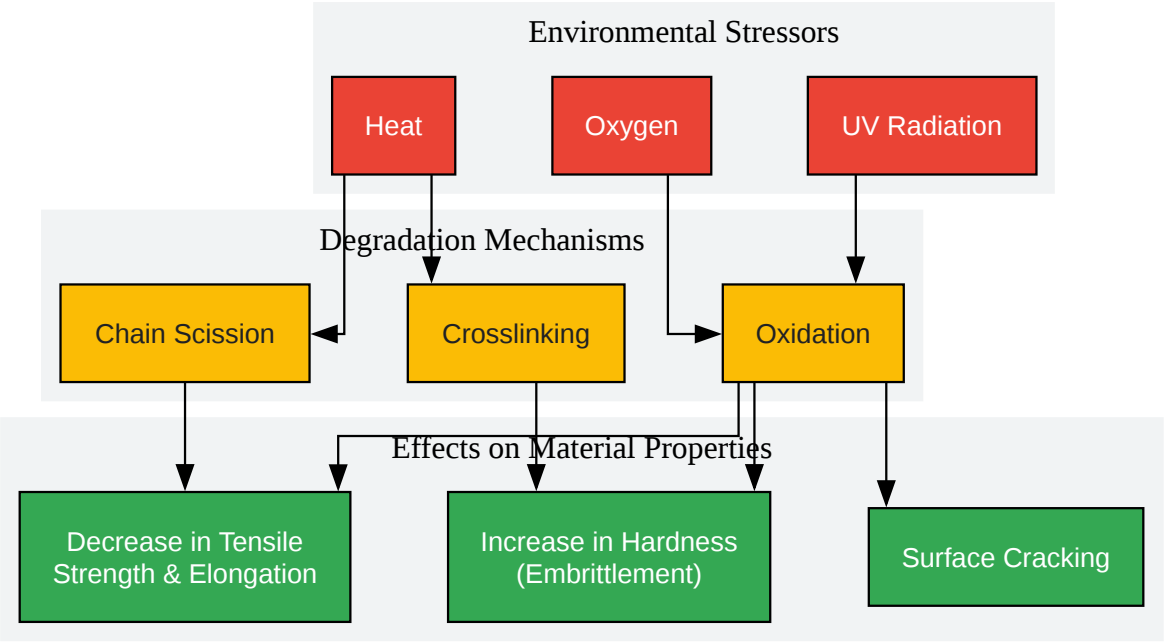

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Caption: Common degradation pathways for elastomers under environmental stress.

Conclusion

The selection of an elastomer for a specific application requires a thorough evaluation of its long-term performance under relevant environmental conditions. While Thiokol® polysulfide elastomers offer excellent fuel and chemical resistance, their thermal stability is generally lower than that of silicone and fluoroelastomers. For applications involving prolonged exposure to high temperatures, silicone and fluoroelastomers typically exhibit superior retention of mechanical properties. This guide provides a foundational comparison to aid in the material selection process. For critical applications, it is always recommended to conduct specific testing that closely mimics the intended service environment.

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